

Proper Disposal Procedures for H-Trp-Pro-Tyr-OH

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Compound of Interest

Compound Name: *H-Trp-Pro-Tyr-OH*

Cat. No.: *B1443727*

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The following provides essential safety and logistical information for the proper disposal of the tetrapeptide **H-Trp-Pro-Tyr-OH**. As a specific Safety Data Sheet (SDS) for this compound is not readily available, these procedures are based on best practices for handling similar, non-hazardous peptide compounds in a laboratory setting.

Physicochemical Data of Related Compounds

Since specific quantitative data for **H-Trp-Pro-Tyr-OH** is limited, the table below includes information for related dipeptides to provide a comparative context for its likely properties.

Property	H-Trp-Pro-Tyr-OH	H-Pro-Tyr-OH	H-Trp-Tyr-OH
CAS Number	Data not available	19786-36-8	19653-76-0[1]
Molecular Formula	C ₃₀ H ₃₅ N ₅ O ₆	C ₁₄ H ₁₈ N ₂ O ₄ [2]	C ₂₀ H ₂₁ N ₃ O ₄ [1]
Molecular Weight	561.63 g/mol	278.31 g/mol [2]	367.4 g/mol [1][3]
Appearance	Solid (presumed)	Solid	Solid
Solubility	Data not available	Soluble in DMSO[2]	Data not available
Purity	Data not available	>98.00% (typical)	≥98% (typical)[1]
Storage	Store at -20°C (recommended)	Store at -20°C[2]	Data not available

Disposal Protocol for H-Trp-Pro-Tyr-OH

The primary method for the disposal of **H-Trp-Pro-Tyr-OH** is through a licensed hazardous waste management service. In-laboratory treatment or neutralization is generally not recommended without a specific, validated protocol.

Step 1: Personal Protective Equipment (PPE)

Before handling the material for disposal, ensure the following PPE is worn:

- Safety glasses or goggles
- Standard laboratory coat
- Chemical-resistant gloves (e.g., nitrile)

Step 2: Waste Characterization and Collection

- **Solid Waste:** Collect any solid **H-Trp-Pro-Tyr-OH**, along with any contaminated consumables (e.g., weigh boats, pipette tips, wipes), in a designated and compatible waste container.
- **Liquid Waste:** Solutions containing **H-Trp-Pro-Tyr-OH** should be collected in a separate, sealed, and clearly labeled liquid waste container. Do not dispose of solutions down the drain.
- **Empty Containers:** Containers with more than a residual amount (>3%) of the peptide should be disposed of as hazardous waste.^[4] For containers with only a trace residue, remove or deface the original label and dispose of them according to your institution's guidelines for empty chemical containers.^[4]

Step 3: Labeling and Segregation

- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**H-Trp-Pro-Tyr-OH**" and any solvents present.
- **Segregation:** Store the waste container in a designated satellite accumulation area. Ensure it is segregated from incompatible waste streams.^[4]

Step 4: Storage and Disposal

- Storage: Keep the waste container sealed when not in use. Store it in a cool, dry, and well-ventilated area, away from direct sunlight and heat.
- Disposal: Arrange for the collection of the waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor. All hazardous waste must be managed in accordance with federal, state, and local regulations. [4] High-temperature incineration is a common and effective method for the complete destruction of organic chemical wastes.[5]

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **H-Trp-Pro-Tyr-OH**.

Caption: Disposal workflow for **H-Trp-Pro-Tyr-OH**.

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